

Essential Safety and Logistical Guide for Handling Proctolin

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Compound of Interest

Compound Name: *Proctolin*

Cat. No.: *B1679092*

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This document provides comprehensive safety protocols and logistical information for researchers, scientists, and drug development professionals working with **Proctolin**. The following procedures are designed to ensure the safe handling, storage, and disposal of this neuropeptide, minimizing exposure risks and environmental impact.

Hazard and Safety Information

Proctolin is a pentapeptide neuromodulator found in insects and crustaceans.^{[1][2]} While it is a valuable tool in research, it is crucial to handle it with care due to its potential hazards. The primary routes of exposure are ingestion, inhalation, and direct contact with skin or eyes.^[3]

Hazard Classification & Precautionary Statements	Quantitative Data & Physical Properties
GHS Classification: Acute toxicity, Oral (Category 4), H302; Acute aquatic toxicity (Category 1), H400; Chronic aquatic toxicity (Category 1), H410.[3]	CAS Number: 57966-42-4[2]
Hazard Statements: H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.[3]	Molecular Formula: C ₃₀ H ₄₈ N ₈ O ₈ [2]
Precautionary Statements:[3] P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P273: Avoid release to the environment. P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P391: Collect spillage. P501: Dispose of contents/container to an approved waste disposal plant.	Molar Mass: 648.76 g·mol ⁻¹ [1]
Toxicological Information: No quantitative data such as LD50 is readily available. Carcinogenicity data is also unavailable.[3]	Occupational Exposure Limits: This product contains no substances with occupational exposure limit values.[3]
Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.[3]	Stability: Stable under recommended storage conditions.[3]

Personal Protective Equipment (PPE) for Handling Proctolin

Adherence to proper PPE protocols is the most critical step in mitigating exposure risks. Dermal contact is a primary route of exposure, making appropriate barrier protection essential.

Required PPE

- Hand Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile or neoprene) inspected for integrity before each use.

- **Eye Protection:** Use safety goggles with side-shields or a full-face shield, tested and approved under standards such as NIOSH (US) or EN 166 (EU).
- **Body Protection:** A lab coat or impervious clothing is required to prevent skin contact. For tasks with a higher risk of spillage, a chemical-resistant apron should be worn.
- **Respiratory Protection:** In situations where dust or aerosols may be generated (e.g., weighing powdered **Proctolin**), use a suitable respirator such as a type N95 (US) or type P1 (EN 143) dust mask.^[3]

Step-by-Step Gowning and De-Gowning Protocol

- **Preparation:** Before entering the handling area, inspect all PPE for damage or contamination.
- **Gowning:**
 - Don shoe covers if required by your facility's protocol.
 - Put on the lab coat or protective suit.
 - Put on the respirator, ensuring a proper fit-seal.
 - Don eye protection.
 - Wash hands thoroughly and then don gloves, ensuring the cuffs are pulled over the sleeves of the lab coat.
- **De-Gowning:**
 - Remove gloves using a proper technique to avoid touching the outer surface.
 - Remove the lab coat or suit by rolling it inside-out.
 - Wash hands.
 - Remove eye protection and respirator outside of the handling area.
 - Wash hands again thoroughly with soap and water.

Operational Plan: Safe Handling and Storage

Proper operational procedures are essential to prevent accidental release and ensure the stability of **Proctolin**.

General Handling Protocol

- Designated Area: All handling of **Proctolin**, especially in its powdered form, should be conducted in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize inhalation exposure.[\[3\]](#)
- Avoid Dust and Aerosol Formation: When weighing or transferring the powder, use techniques that minimize dust generation.
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[3\]](#) Wash hands thoroughly after handling the substance, even if gloves were worn.[\[3\]](#)
- Emergency Equipment: Ensure an accessible safety shower and eyewash station are available in the immediate work area.[\[3\]](#)

Storage Protocol

- Powder Form: Store **Proctolin** powder in a tightly sealed container at -20°C in a cool, well-ventilated area.[\[3\]](#)
- In Solvent: If dissolved in a solvent, store the solution at -80°C.[\[3\]](#)
- General Conditions: Keep the container away from direct sunlight and sources of ignition. Store separately from incompatible materials like strong acids, alkalis, and oxidizing agents.[\[3\]](#)

Disposal Plan

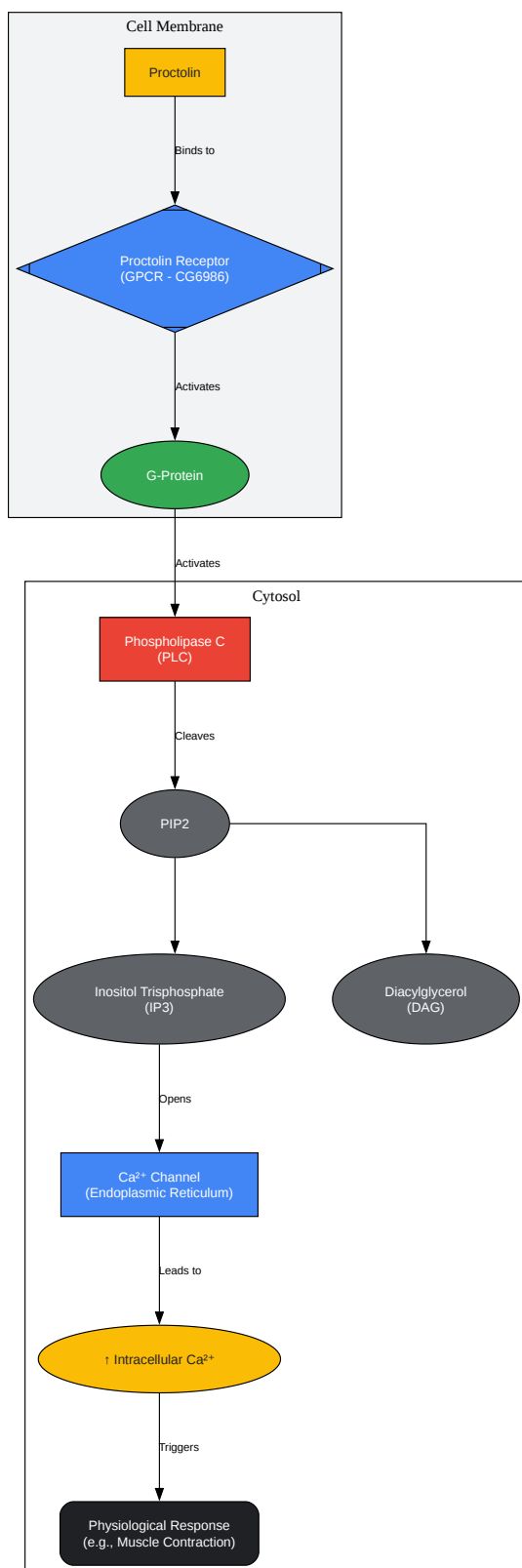
Proctolin is very toxic to aquatic life, and its disposal must be managed to prevent environmental contamination.[\[3\]](#)

Step-by-Step Disposal Procedure

- **Waste Segregation:** All materials that have come into contact with **Proctolin**, including gloves, disposable lab coats, pipette tips, and containers, must be segregated as hazardous chemical waste. Do not mix with general laboratory or biological waste.
- **Containment:**
 - **Solid Waste:** Place contaminated solid items (e.g., weigh boats, wipes, gloves) into a designated, clearly labeled, and sealed hazardous waste container.
 - **Liquid Waste:** Collect unused **Proctolin** solutions and contaminated solvents in a separate, sealed, and clearly labeled hazardous liquid waste container.
 - **Sharps:** Any contaminated sharps (needles, scalpels) must be placed in a designated sharps container for hazardous chemical waste.
- **Labeling:** Label all waste containers clearly with "Hazardous Waste," "**Proctolin**," and the associated hazard symbols.
- **Final Disposal:** Arrange for the disposal of the contained waste through an approved and licensed waste disposal company, in accordance with all local, state, and federal regulations.
[3] Do not dispose of **Proctolin** down the drain.

Proctolin Signaling Pathway

Proctolin functions as a neuromodulator by binding to a specific G-protein coupled receptor (GPCR).[4][5] In *Drosophila melanogaster*, this has been identified as the orphan GPCR CG6986.[4] The binding of **Proctolin** initiates a signaling cascade involving the activation of second messengers, which ultimately leads to a physiological response, such as muscle contraction.[5][6]



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Caption: **Proctolin** signal transduction via a G-protein coupled receptor (GPCR).

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